

# Regulatory Trajectory of Calcium Arsenate: An In-Depth Technical Guide

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This technical guide provides a comprehensive overview of the Environmental Protection Agency's (EPA) regulatory history concerning the use of **calcium arsenate**. This inorganic arsenical pesticide, once widely employed as an insecticide and herbicide, underwent significant scrutiny due to its toxicological profile, ultimately leading to the cancellation of its registrations. This document details the key regulatory milestones, quantitative data on its use and toxicity, and the scientific rationale behind the EPA's decisions.

#### **Introduction to Calcium Arsenate**

**Calcium arsenate**, with the chemical formula Ca<sub>3</sub>(AsO<sub>4</sub>)<sub>2</sub>, is an inorganic compound that was historically used as a broad-spectrum pesticide. Its primary applications included the control of the boll weevil on cotton crops and as a herbicide for turf management, particularly on golf courses to control annual grasses like Poa annua and crabgrass.[1][2] Its high toxicity and the classification of inorganic arsenic as a human carcinogen led to its eventual removal from the market.[1][2]

## **Regulatory History and Key EPA Actions**

The regulatory history of **calcium arsenate** is marked by a growing understanding of the risks associated with inorganic arsenic. While an exact initial registration date is not readily available in public records, its use as a pesticide predates the formation of the EPA in 1970.



Early Use and Growing Concerns:

**Calcium arsenate** was used extensively in the early to mid-20th century. By 1942, an estimated 38 million kilograms were produced, primarily for cotton crop protection.[3] The development of synthetic organic pesticides like DDT following World War II led to a decline in its use.[3]

EPA's Special Review (Mid-1980s):

In December 1986, the EPA initiated a Special Review for **calcium arsenate** due to concerns about its oncogenic (cancer-causing) potential.[1][2] Inorganic arsenical compounds, including **calcium arsenate**, were classified as Class A oncogens, based on sufficient human epidemiological evidence.[1][2] The Special Review weighed the risks and benefits of its continued use.

The EPA's review highlighted several key toxicological concerns:

- Oncogenicity: Positive oncogenic effects based on human epidemiological studies.
- Mutagenicity: Evidence suggesting that inorganic arsenical compounds are mutagenic.
- Teratogenicity and Fetotoxicity: Potential for developmental and fetal toxicity.
- Acute Toxicity: Known to be acutely toxic, with oral exposure leading to severe gastrointestinal damage and potentially death.[1]

During the Special Review, the EPA considered mitigation measures such as the use of dust masks and respirators by applicators. However, the agency determined that these measures would not sufficiently reduce the risks to an acceptable level, especially in light of the limited benefits of its continued registration for most uses.[2]

Proposed Cancellation and Deferred Decision for Turf Use (1986):

As a result of the Special Review, the EPA proposed to cancel all existing registrations of **calcium arsenate**, with one notable exception: the flowable formulation for use on turf.[2] The decision on the turf use was deferred pending further evaluation by the EPA's Risk Assessment Forum on the carcinogenic potency of inorganic arsenic from dermal and dietary exposure.[2]



For all other non-wood uses, the EPA concluded that the toxicological risks outweighed the limited benefits.[2]

Voluntary Cancellation of Turf Use (1989):

On March 15, 1989, the EPA canceled the registration of **calcium arsenate** for use on turf at the request of the registrant.[1] This voluntary cancellation marked a significant step towards the complete phasing out of **calcium arsenate**. The timeline for this phase-out was as follows:

- Sale by Registrant: Permitted to sell existing stocks until February 28, 1990.
- Sale and Use by Others: Dealers and end-users could sell and use existing stocks until December 31, 1991.[1]

Conclusion of the Special Review (1993):

A Federal Register notice on December 8, 1993, officially concluded the Special Review for the remaining non-wood preservative uses of several inorganic arsenicals, including **calcium arsenate**.[1] By this time, all registrations for **calcium arsenate** had been voluntarily canceled.

## **Quantitative Data**

The following tables summarize the available quantitative data regarding the use, properties, and toxicity of **calcium arsenate**.

## Table 1: Physical and Chemical Properties of Calcium Arsenate



Property	Value
Chemical Name	Calcium Orthoarsenate
CAS Number	7778-44-1
Molecular Formula	Ca <sub>3</sub> (AsO <sub>4</sub> ) <sub>2</sub>
Molecular Weight	398.08 g/mol
Appearance	Colorless amorphous powder
Odor	Odorless
Arsenic Content	38%
Melting Point	1455°C
Density	3.62 g/cm <sup>3</sup>
Solubility in Water	Slightly soluble

Source: EPA Pesticide Fact Sheet, 1986[1][2]

**Table 2: Historical Application Rates** 

Use Site	Application Rate	Method of Application
Turf (Herbicide)	4.5 lbs active ingredient per acre	Ground boom (flowable liquid suspension)
Cotton (Insecticide)	6 to 7 pounds per acre per application	Dusting

Source: EPA Pesticide Fact Sheet, 1986; Auburn University, 2018

## **Table 3: Toxicological Data**



Endpoint	Value	Species
Oral LD50	20 mg/kg	Rat
Oncogenicity Classification	Class A (Human Carcinogen)	Human
Ecological Toxicity	Moderately toxic to birds, slightly toxic to fish, and moderately toxic to aquatic invertebrates.	Various

Source: EPA Pesticide Fact Sheet, 1986; Wikipedia[1][2][3]

## **Experimental Protocols**

Detailed experimental protocols for the key toxicological and epidemiological studies that the EPA relied upon for its risk assessment of **calcium arsenate** are not readily available in the public domain. The EPA's conclusions were based on a comprehensive review of the existing scientific literature at the time, including numerous human epidemiological studies that linked inorganic arsenic exposure to cancer.

The EPA's 1988 Special Report on Ingested Inorganic Arsenic provides insight into the types of studies considered. The risk assessment for skin cancer was primarily based on a large prevalence study conducted in southwestern Taiwan where the population was exposed to high concentrations of arsenic in drinking water. This and other confirmatory studies formed the basis for classifying inorganic arsenic as a Group A human carcinogen. The methodologies of these epidemiological studies would have involved:

- Cohort or Case-Control Design: Identifying populations with known exposure to inorganic arsenic and comparing their health outcomes to unexposed or less-exposed populations.
- Exposure Assessment: Quantifying the level and duration of arsenic exposure, often through analysis of drinking water sources.
- Health Outcome Assessment: Diagnosing and documenting the incidence of various health effects, particularly skin, bladder, and lung cancers.



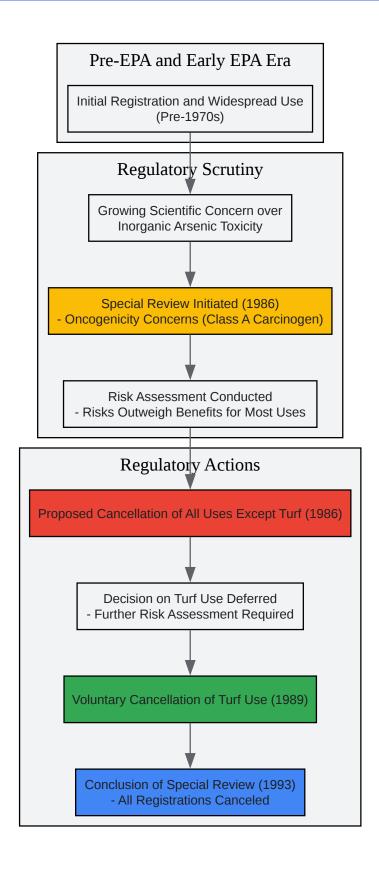
 Statistical Analysis: Using statistical models to determine the association between arsenic exposure and the observed health outcomes, while controlling for other potential confounding factors.

For animal toxicology studies, standard protocols of the time, likely predecessors to current OECD guidelines, would have been followed. These would have involved administering varying doses of **calcium arsenate** to laboratory animals (e.g., rats, mice) via different routes of exposure (oral, dermal, inhalation) and observing for signs of toxicity, carcinogenicity, and other adverse effects over different time periods (acute, subchronic, and chronic).

## **EPA's Regulatory Process for Calcium Arsenate**

The following diagram illustrates the key stages in the EPA's regulatory review and eventual cancellation of **calcium arsenate** registrations.





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EPA's Regulatory Pathway for Calcium Arsenate



#### Conclusion

The regulatory history of **calcium arsenate** by the EPA serves as a clear example of the agency's evolving approach to pesticide regulation based on scientific advancements. The identification of inorganic arsenic as a human carcinogen was the primary driver for the initiation of a Special Review and the subsequent actions that led to the complete cancellation of all its registered uses. While detailed historical experimental protocols are not easily accessible, the EPA's decisions were rooted in a comprehensive evaluation of the available toxicological and epidemiological data, prioritizing public health and environmental protection.

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